

Technical Whitepaper: Predictive ADME Profiling & Metabolic Liability Assessment

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Compound of Interest

Compound Name: *N*-(2-furylmethyl)piperidine-4-carboxamide

CAS No.: 429633-39-6

Cat. No.: B1333961

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Compound: **N-(2-furylmethyl)piperidine-4-carboxamide** CAS: 429633-39-6 Molecular Formula: $C_{11}H_{16}N_2O_2$ Molecular Weight: 208.26 Da^[1]

Executive Summary

N-(2-furylmethyl)piperidine-4-carboxamide represents a fragment-like chemical scaffold characterized by a piperidine core substituted at the C4 position with a furan-containing carboxamide moiety. While the scaffold exhibits favorable physicochemical properties for oral bioavailability (low molecular weight, moderate polarity), the presence of the furan ring introduces a critical metabolic structural alert.

This guide details the predicted Absorption, Distribution, Metabolism, and Excretion (ADME) properties of the compound.^[2] The analysis highlights the high probability of bioactivation-mediated toxicity via cytochrome P450 (CYP) oxidation of the furan ring and proposes a rigorous experimental validation roadmap to de-risk this liability during lead optimization.

Physicochemical Profiling (The "A" in ADME)

The compound's structure suggests a profile consistent with "Lead-Like" space, favorable for membrane permeability but dependent on pH due to the basic piperidine nitrogen.

Calculated Properties

Property	Predicted Value	Rationale & Implications
Lipophilicity (LogP)	0.8 – 1.4	The molecule is moderately polar. The hydrophilic secondary amine and amide bond offset the lipophilic furan ring, suggesting good aqueous solubility.
Distribution Coeff. (LogD _{7.4})	-1.5 to -0.5	Critical: At physiological pH (7.4), the piperidine nitrogen (pKa ~10.5) is protonated (>99.9% cationic). This drastically reduces lipophilicity compared to the neutral LogP.
Topological Polar Surface Area (TPSA)	~54 Å ²	Derived from Amide (29) + Amine (12) + Furan O (13). Well below the 140 Å ² threshold, indicating excellent potential for passive absorption.
Aqueous Solubility	High (>1 mg/mL)	The protonated piperidine motif ensures high solubility in gastric and intestinal fluids, classifying it likely as BCS Class 1 or 3 (High Solubility).

Absorption Predictions

- Intestinal Absorption: High. Despite the positive charge at pH 7.4, the small molecular size (MW 208) and moderate TPSA allow for paracellular transport or carrier-mediated uptake (e.g., OCT transporters).

- Blood-Brain Barrier (BBB) Penetration: Moderate to Low. While the size is favorable, the cationic charge and P-glycoprotein (P-gp) efflux potential associated with secondary amines may limit CNS exposure unless optimized.

Metabolic Stability & Toxicology (The "M" & "T")

This is the most critical section for this compound. The furan ring is a well-documented structural alert in medicinal chemistry, often flagged by Brenk filters and PAINS (Pan-Assay Interference Compounds) screens.

The Furan Metabolic Liability

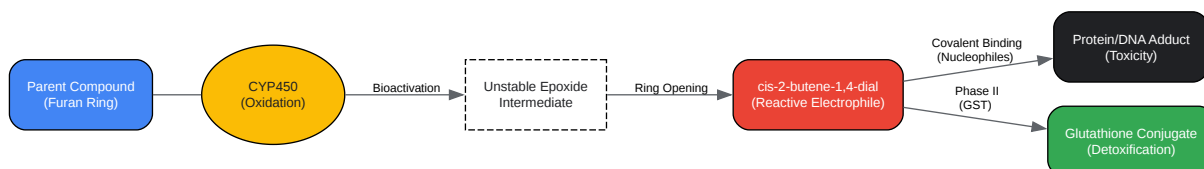
The furan moiety is susceptible to bioactivation by CYP450 isoforms (primarily CYP2E1 and CYP3A4). This oxidation does not typically lead to stable clearance but rather to the formation of a reactive cis-2-butene-1,4-dial intermediate.

Mechanism of Bioactivation:

- Epoxidation: CYP450 attacks the furan double bond, forming an unstable epoxide.
- Ring Opening: The epoxide collapses to form the reactive unsaturated dicarbonyl (cis-2-butene-1,4-dial).
- Covalent Binding: This electrophile reacts rapidly with cellular nucleophiles (glutathione, protein thiols, DNA), leading to potential hepatotoxicity or genotoxicity.

Visualization: Furan Bioactivation Pathway

The following diagram illustrates the mechanistic pathway from the parent compound to the toxic adduct.



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Figure 1: Predicted bioactivation pathway of the furan moiety. The formation of cis-2-butene-1,4-dial represents a significant toxicological risk.

Secondary Metabolic Routes

- **Piperidine Oxidation:** The piperidine ring is subject to oxidation (hydroxylation) or N-oxidation, though these are generally detoxification pathways.
- **Amide Hydrolysis:** Amidases may cleave the molecule into piperidine-4-carboxylic acid and 2-furylmethylamine, both of which are readily excreted or further metabolized.

Distribution & Excretion[2]

- **Plasma Protein Binding (PPB):** Predicted to be Low (<80%). Basic, polar fragments typically exhibit low affinity for albumin. This implies a high fraction unbound (), maximizing pharmacological potency but also clearance rates.
- **Volume of Distribution (Vd):** Likely High (>1 L/kg). The basic amine facilitates tissue sequestration via lysosomal trapping (pH partitioning).
- **Excretion:**
 - **Renal:** The polar, cationic nature of the parent compound suggests significant renal elimination of the unchanged drug via organic cation transporters (OCTs).
 - **Clearance:** Predicted to be Moderate-High, driven by a combination of renal filtration and hepatic extraction (metabolism).

Experimental Validation Roadmap

To transition from prediction to empirical data, the following assay cascade is recommended.

Protocol: Reactive Metabolite Trapping Assay

Objective: Confirm if the furan ring generates reactive electrophiles.

- Incubation: Incubate test compound (10 μ M) with human liver microsomes (HLM) and NADPH (1 mM) in phosphate buffer (pH 7.4) for 60 minutes.
- Trapping Agent: Add Glutathione (GSH) or Potassium Cyanide (KCN) at 5 mM to trap soft or hard electrophiles, respectively.
- Analysis: Quench with acetonitrile and analyze via LC-MS/MS.
- Endpoint: Search for Neutral Loss of 129 Da (GSH adduct) or mass shifts corresponding to furan ring opening (+32 Da + GSH).

Protocol: Metabolic Stability & Intrinsic Clearance

Objective: Determine

and half-life (

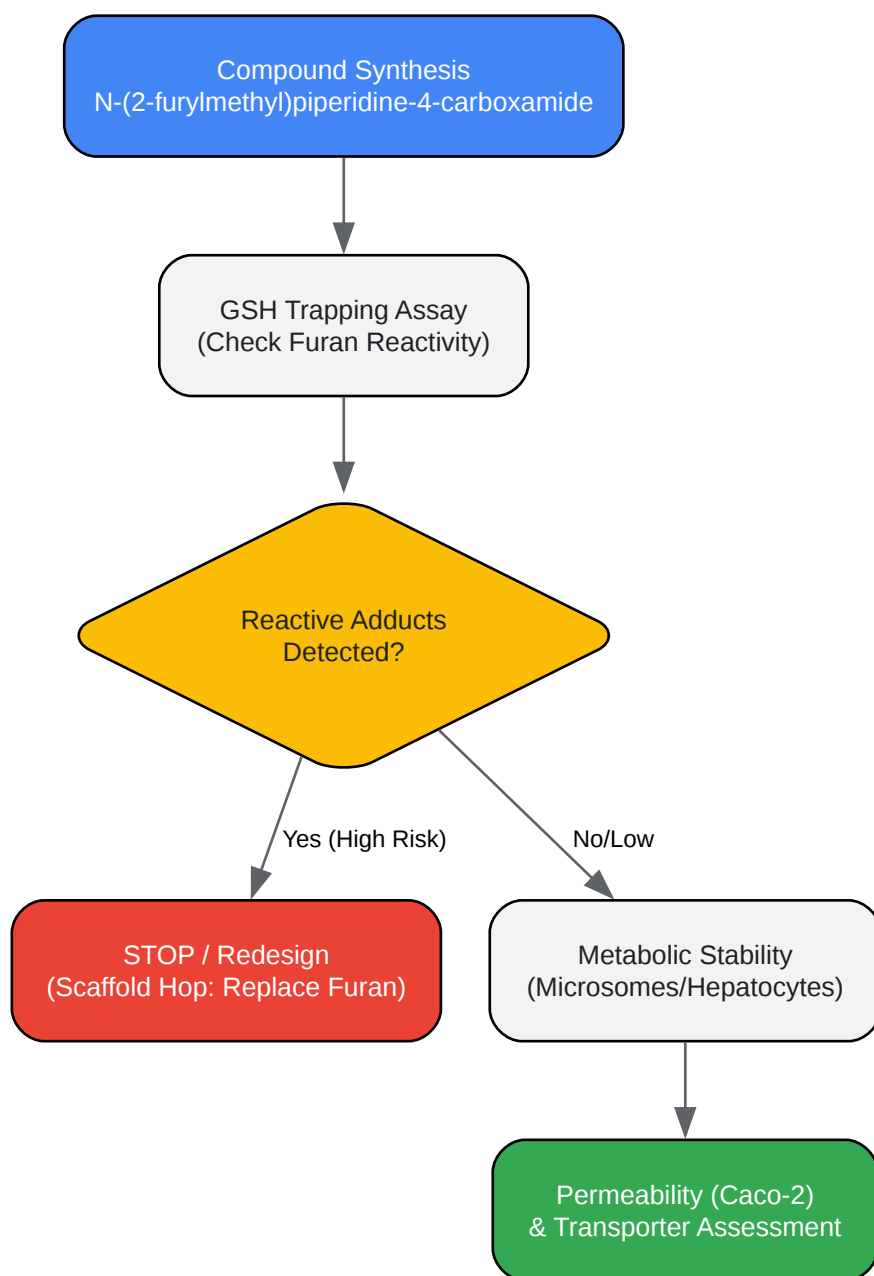
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- System: Pooled Human Liver Microsomes (0.5 mg/mL protein).
- Timepoints: 0, 5, 15, 30, 45, 60 min.
- Control: Include Verapamil (high clearance) and Warfarin (low clearance).
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. Slope determines

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Proposed Screening Workflow

The following decision tree outlines the logic for progressing this compound.



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Figure 2: Strategic ADME screening cascade prioritizing the identification of reactive metabolites.

Structural Optimization Strategies

If the furan ring proves toxic, "Scaffold Hopping" is the primary remediation strategy.

- Replacement 1 (Oxazole/Isoxazole): Maintains aromaticity and geometry but significantly improves metabolic stability.
- Replacement 2 (Thiophene): Similar sterics to furan but generally less reactive (though S-oxidation is possible).
- Replacement 3 (Pyridine): High stability, increases polarity, reduces lipophilicity.

References

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